

# Technical Guide: Physicochemical Properties of 1,3,5-Tris(trifluoromethyl)benzene

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## Compound of Interest

Compound Name: 1,3,5-Tris(trifluoromethyl)benzene

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This technical guide provides a comprehensive overview of the key physicochemical properties of **1,3,5-Tris(trifluoromethyl)benzene**, a fluorinated aromatic compound of significant interest in various fields, including materials science and pharmaceutical development. This document details its boiling point and density, outlines the experimental protocols for their determination, and presents a logical workflow for these characterizations.

## Core Physicochemical Data

**1,3,5-Tris(trifluoromethyl)benzene** is a colorless liquid at room temperature. Its key physical properties are summarized below.

Property	Value	Conditions
Boiling Point	120 °C	at 750 mmHg[1]
Density	1.514 g/mL	at 25 °C[1][2]
Specific Gravity	1.52	20/20 °C
Refractive Index	1.359	at 20 °C
Molar Mass	282.11 g/mol	
Molecular Formula	C <sub>9</sub> H <sub>3</sub> F <sub>9</sub>	

## Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of **1,3,5-Tris(trifluoromethyl)benzene**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **1,3,5-Tris(trifluoromethyl)benzene**, several methods can be employed.

#### 1. Micro-Boiling Point Determination (Thiele Tube Method):

This method is suitable when only a small amount of the sample is available.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band or wire, heating mantle or Bunsen burner, and heat transfer fluid (e.g., mineral oil).
- Procedure:
  - A small amount of **1,3,5-Tris(trifluoromethyl)benzene** is placed in a small test tube.
  - A capillary tube, sealed at one end, is placed open-end down into the test tube.
  - The test tube is attached to a thermometer.
  - The assembly is placed in a Thiele tube filled with a heat transfer fluid.
  - The Thiele tube is gently heated, causing the air trapped in the capillary tube to bubble out.
  - Heating is continued until a steady stream of bubbles emerges from the capillary tube.
  - The heat source is then removed, and the liquid is allowed to cool.
  - The boiling point is the temperature at which the liquid is drawn back into the capillary tube.<sup>[3][4]</sup>

#### 2. Simple Distillation Method:

This method is appropriate when a larger volume of the liquid is available and also serves to purify the substance.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
  - A sample of **1,3,5-Tris(trifluoromethyl)benzene** is placed in the distillation flask along with boiling chips to ensure smooth boiling.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
  - The flask is heated, and the liquid is brought to a boil.
  - The vapor travels into the condenser, where it is cooled and condenses back into a liquid, which is collected in the receiving flask.
  - The temperature is monitored throughout the distillation. The boiling point is the constant temperature at which the liquid-vapor equilibrium is maintained.[\[5\]](#)[\[6\]](#)

## Determination of Density

Density is a fundamental physical property defined as the mass per unit volume of a substance.

### 1. Using a Graduated Cylinder and Balance:

This is a straightforward method for determining the density of a liquid.

- Apparatus: Graduated cylinder, electronic balance.
- Procedure:
  - The mass of a clean, dry graduated cylinder is measured using an electronic balance.

- A known volume of **1,3,5-Tris(trifluoromethyl)benzene** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is then measured.
- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the combined mass.
- The density is calculated by dividing the mass of the liquid by its volume.<sup>[7][8]</sup> For improved accuracy, it is recommended to repeat the measurement with different volumes and average the results.

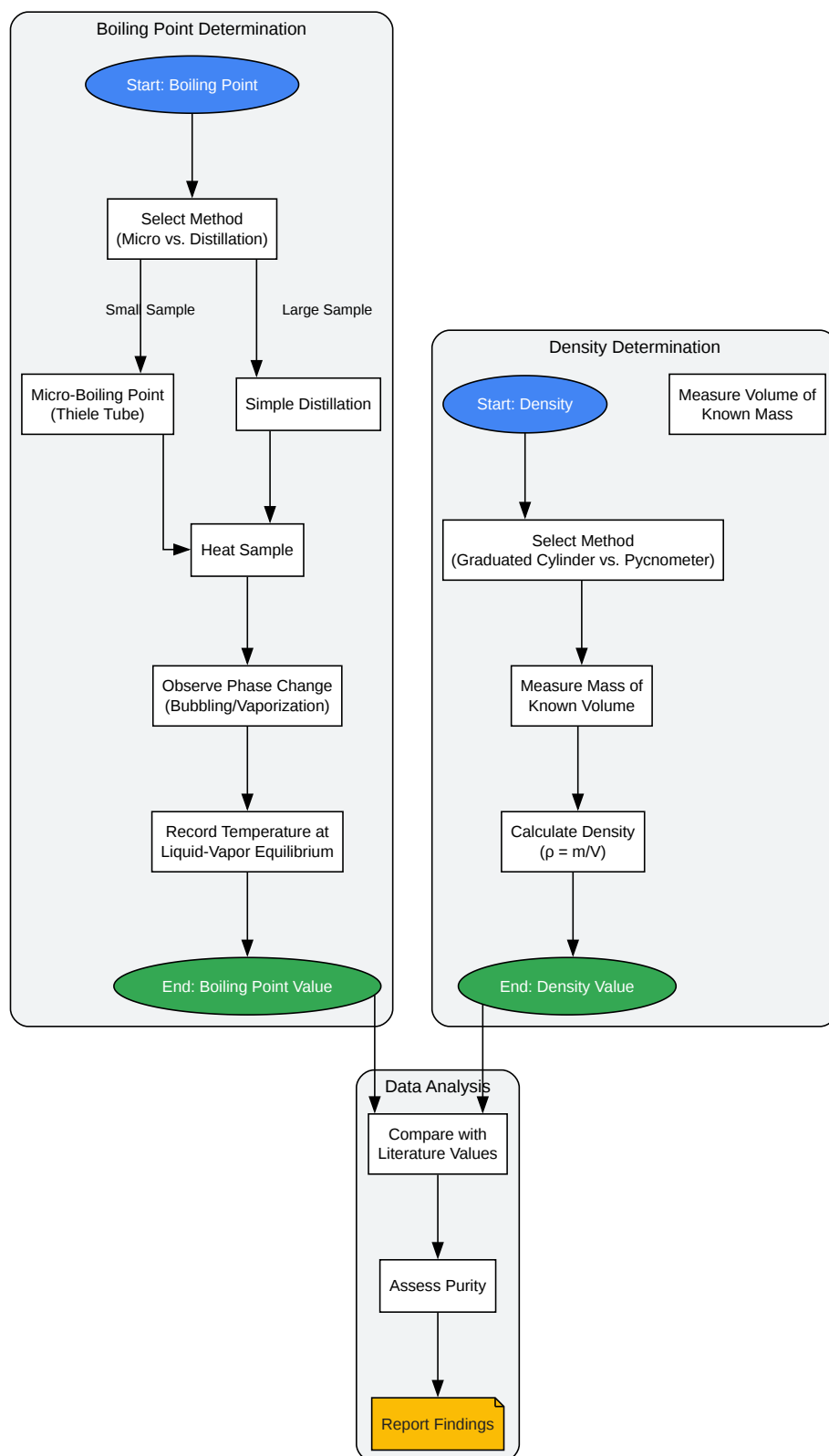
## 2. Using a Pycnometer (Specific Gravity Bottle):

This method provides a more accurate determination of density.

- Apparatus: Pycnometer (a flask with a specific volume), electronic balance, and a thermostatically controlled water bath.
- Procedure:
  - The mass of the clean, dry pycnometer is determined.
  - The pycnometer is filled with distilled water of a known temperature and weighed to determine the mass of the water. This allows for the precise calculation of the pycnometer's volume, given the known density of water at that temperature.
  - The pycnometer is emptied, dried, and then filled with **1,3,5-Tris(trifluoromethyl)benzene**.
  - The mass of the pycnometer filled with the sample liquid is measured.
  - The mass of the **1,3,5-Tris(trifluoromethyl)benzene** is calculated.
  - The density is then determined by dividing the mass of the liquid by the volume of the pycnometer.

## Logical Workflow for Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of **1,3,5-Tris(trifluoromethyl)benzene**.



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Caption: Workflow for determining the boiling point and density of a liquid sample.

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